

Technical Characterization Guide: **-(1-Naphthyl)- -phenylacrylamide**

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N-(1-Naphthyl)-N-phenylacrylamide*

CAS No.: 78820-11-8

Cat. No.: B1622986

[Get Quote](#)

Executive Summary & Compound Identity

-(1-Naphthyl)-

-phenylacrylamide is a bulky, asymmetric acrylamide monomer. Its structure features an acryloyl group attached to a nitrogen atom that bears both a phenyl ring and a naphthalene ring. This steric bulk hinders rotation around the amide bond, often leading to complex NMR spectra (rotamers) and high glass transition temperatures (

) in its corresponding polymers.

Property	Data
IUPAC Name	-(Naphthalen-1-yl)- -phenylprop-2-enamide
CAS Number	78820-11-8
Molecular Formula	
Molecular Weight	273.33 g/mol
Physical State	Solid (White to off-white powder)
Melting Point	102–113 °C [1, 2]
Solubility	Soluble in DMF, THF, , ; Insoluble in water

Synthesis & Impurity Profile

To interpret the spectra accurately, one must understand the synthesis. The compound is typically prepared via the

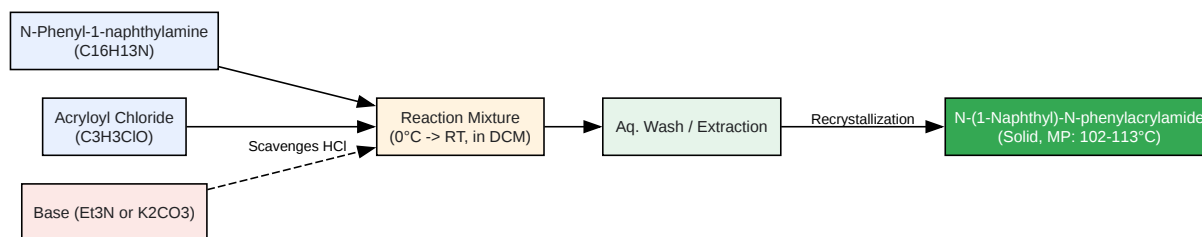
-acylation of

-phenyl-1-naphthylamine (Neozone A) with acryloyl chloride.

Common Impurities:

- phenyl-1-naphthylamine (Precursor): Detected by N-H stretch in IR ($\sim 3400\text{ cm}^{-1}$) and specific aromatic NMR signals.
- Acrylic Acid: Result of chloride hydrolysis.
- Oligomers: Due to thermal polymerization during isolation.

Synthesis Workflow (Graphviz)



[Click to download full resolution via product page](#)

Figure 1: Synthesis pathway for **N-(1-Naphthyl)-N-phenylacrylamide** via Schotten-Baumann conditions.

Spectroscopic Data Analysis[8]

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent:

(Chloroform-d) is the standard solvent. Expert Insight: Due to the steric hindrance of the 1-naphthyl group, the amide bond rotation is restricted. At room temperature, you may observe line broadening or distinct rotameric signals.

NMR Data (400 MHz,

)

The spectrum is dominated by the aromatic region and the characteristic AMX pattern of the acryloyl group.

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Context
7.80 – 8.00	Multiplet	3H	Ar-H (Naphthyl)	Protons at positions 2, 4, 5, or 8 of naphthalene are typically most deshielded.
7.30 – 7.60	Multiplet	9H	Ar-H (Phenyl + Naphthyl)	Overlapping meta/para phenyl protons and remaining naphthyl protons.
6.45 – 6.55	dd (Doublet of doublets)	1H	Vinyl	Trans to Carbonyl.
6.10 – 6.25	dd	1H	Vinyl	Geminal to Carbonyl (can shift depending on conjugation).
5.60 – 5.70	dd	1H	Vinyl	Cis to Carbonyl.

Coupling Constants (

values):

NMR Data (100 MHz,

)

Chemical Shift (, ppm)	Assignment	Notes
164.5 – 165.5	(Amide)	Characteristic of tertiary acrylamides.
128.0 – 130.0	Vinyl	Terminal alkene carbon.
126.0 – 128.0	Vinyl	Internal alkene carbon.
120.0 – 145.0	Aromatic	Complex set of 16 aromatic carbons (quaternary carbons at ~140-145 ppm).

B. Infrared (IR) Spectroscopy

The IR spectrum validates the functional group transformation from amine to amide.

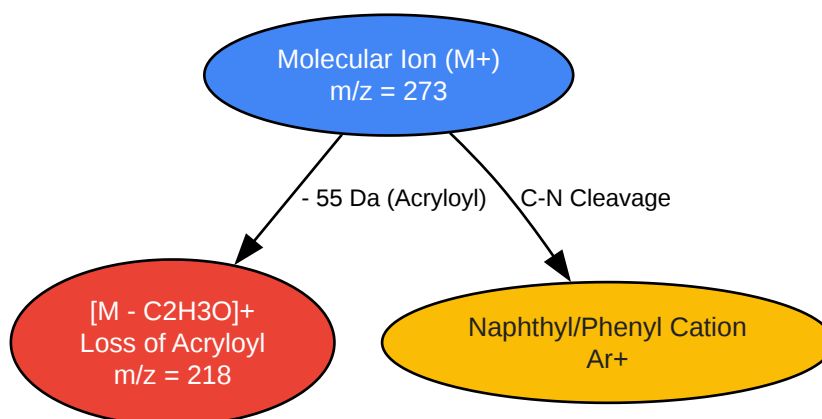
Wavenumber ()	Vibration Mode	Diagnostic Value
3050 – 3080	Ar-H Stretch	Indicates aromatic rings.
No Peak @ 3300-3400	Absence of N-H	Confirms complete conversion of the secondary amine precursor.
1650 – 1665	Stretch (Amide I)	Strong, sharp peak. Lower frequency than esters due to resonance.
1610 – 1620	Stretch	Vinyl group vibration.
1590, 1490	Ar Ring Stretch	Characteristic "breathing" modes of Naphthalene/Phenyl rings.

C. Mass Spectrometry (MS)

Method: EI (Electron Impact) or ESI (Electrospray Ionization).

- Molecular Ion ():
):
- Base Peak: Often the loss of the acryloyl group or cleavage of the N-Aryl bond.

Fragmentation Logic (Graphviz):



[Click to download full resolution via product page](#)

Figure 2: Predicted mass spectrometry fragmentation pathway.

Fluorescence Properties

This monomer is often used for its optical properties.

- Excitation (): 251 nm[1]
- Emission (): 425 nm (in Chloroform) [3][1]
- Application: Used in scintillator compositions and refractive index modulation.

Experimental Protocol: Sample Preparation

To ensure high-quality spectral data:

- NMR: Dissolve ~10 mg of solid in 0.6 mL of
 . Filter through a glass wool plug if the solution is cloudy (removes polymer traces).
- IR: Use the KBr pellet method (1 mg sample : 100 mg KBr) or ATR (Diamond crystal).
- Storage: Store the monomer at 2–8 °C in the dark to prevent spontaneous polymerization, which will broaden NMR peaks and reduce solubility.

References

- Sigma-Aldrich.**N-(1-Naphthyl)-N-phenylacrylamide** Product Page. [Link](#)
- ChemicalBook.**N-(1-Naphthyl)-N-phenylacrylamide** Properties. [Link](#)
- Sigma-Aldrich.**Poly[N-(1-naphthyl)-N-phenylacrylamide]** Product Page. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Poly[N-(1-naphthyl)-N-phenylacrylamide] | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [Technical Characterization Guide: -(1-Naphthyl)- - phenylacrylamide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1622986/docs#technical-characterization-guide-1-naphthyl-phenylacrylamide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)